

An In-depth Technical Guide to Azido-PEG24-Boc

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azido-PEG24-Boc

Cat. No.: B8103806

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This guide provides a comprehensive overview of **Azido-PEG24-Boc**, a heterobifunctional linker molecule widely utilized in biomedical research and drug development. It details the molecule's physicochemical properties, applications, and relevant experimental workflows.

Physicochemical Properties

Azido-PEG24-Boc is a polyethylene glycol (PEG)-based linker containing an azide (N₃) group at one end and a Boc (tert-butyloxycarbonyl) protected amine at the other. The PEG chain consists of 24 ethylene glycol units, which imparts hydrophilicity and biocompatibility to the molecule.

Property	Value
Molecular Weight	1228.46 g/mol [1]
Molecular Formula	C ₅₅ H ₁₀₉ N ₃ O ₂₆ [1]
Appearance	Please refer to supplier datasheet.
Solubility	Soluble in water and most organic solvents.
Storage	Typically stored at -20°C. [2] [3]

Applications in Research and Drug Development

The unique bifunctional nature of **Azido-PEG24-Boc** makes it a versatile tool in several applications:

- **PROTACs (Proteolysis Targeting Chimeras):** **Azido-PEG24-Boc** serves as a PEG-based PROTAC linker, connecting a ligand for an E3 ubiquitin ligase and a ligand for a target protein.^[1] This bifunctional molecule facilitates the formation of a ternary complex, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The PEG linker modulates the physicochemical properties of the PROTAC, such as solubility and cell permeability.
- **Click Chemistry:** The azide group of **Azido-PEG24-Boc** is a key functional group for click chemistry reactions. It can undergo a copper-catalyzed azide-alkyne cycloaddition (CuAAC) with alkyne-containing molecules or a strain-promoted alkyne-azide cycloaddition (SPAAC) with molecules containing strained alkynes like DBCO or BCN. These reactions are highly efficient and biocompatible, making them ideal for bioconjugation.
- **Bioconjugation and Antibody-Drug Conjugates (ADCs):** The Boc-protected amine can be deprotected to reveal a primary amine, which can then be conjugated to various biomolecules, such as antibodies, peptides, or oligonucleotides, through amide bond formation. The azide end can then be used to attach a payload, such as a drug or an imaging agent, via click chemistry. This makes **Azido-PEG24-Boc** a valuable linker in the construction of ADCs. JenKem Technology, for instance, provides Azide-PEG24-Amine for ADC applications. The PEG spacer in these conjugates can enhance solubility, stability, and pharmacokinetic properties.

Experimental Protocols

A general protocol for a bioconjugation reaction using **Azido-PEG24-Boc** involves two main steps: deprotection of the Boc group and the subsequent click chemistry reaction.

1. Boc Deprotection:

- **Reagents:** **Azido-PEG24-Boc**, Trifluoroacetic acid (TFA), Dichloromethane (DCM).
- **Procedure:**
 - Dissolve **Azido-PEG24-Boc** in DCM.

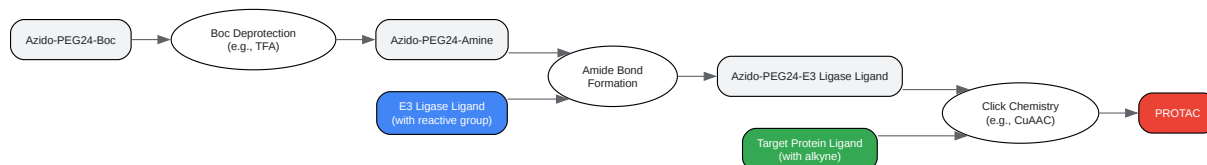
- Add an excess of TFA to the solution.
- Stir the reaction at room temperature for 1-2 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or mass spectrometry.
- Upon completion, evaporate the solvent and TFA under reduced pressure to obtain the deprotected Azido-PEG24-NH₂.

2. Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):

- Reagents: Azido-PEG24-NH₂ (or a molecule conjugated with it), an alkyne-containing molecule, a copper(I) source (e.g., copper(II) sulfate with a reducing agent like sodium ascorbate), and a ligand (e.g., TBTA).
- Procedure:
 - Dissolve the azido-functionalized molecule and the alkyne-containing molecule in a suitable solvent system (e.g., a mixture of water and a miscible organic solvent like DMSO or t-butanol).
 - Add the copper(II) sulfate and sodium ascorbate solution.
 - Add the ligand to stabilize the copper(I) catalyst.
 - Stir the reaction at room temperature for 12-24 hours.
 - Monitor the reaction by an appropriate analytical method (e.g., HPLC, mass spectrometry).
 - Purify the final conjugate using a suitable chromatography technique (e.g., size-exclusion or reverse-phase chromatography).

Workflow Visualization

The following diagram illustrates the role of **Azido-PEG24-Boc** in the synthesis of a PROTAC molecule.



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Caption: Synthetic workflow for a PROTAC using **Azido-PEG24-Boc** linker.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Azido-PEG24-TFP ester | BroadPharm [broadpharm.com]
- 3. Azido-PEG24-NHS ester, 2375600-46-5 | BroadPharm [broadpharm.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Azido-PEG24-Boc]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8103806#azido-peg24-boc-molecular-weight-and-formula]

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